

# Health and Safety Profile of 2,5-Dimercaptoterephthalic Acid: A Technical Guide

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## Compound of Interest

Compound Name: 2,5-Dimercaptoterephthalic acid

Cat. No.: B1580854

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This technical guide provides a comprehensive overview of the health and safety information currently available for **2,5-Dimercaptoterephthalic acid**. The information is compiled from safety data sheets and chemical databases to ensure a thorough understanding of the potential hazards, handling procedures, and emergency responses associated with this compound.

## Chemical and Physical Properties

**2,5-Dimercaptoterephthalic acid** is a specialty chemical with the following key identifiers and properties.


Property	Value	Source
CAS Number	25906-66-5	[1]
Molecular Formula	C8H6O4S2	[1][2]
Molecular Weight	230.26 g/mol	[1]
Appearance	Light yellow to yellow solid	[3]
Storage Temperature	2-8°C, stored under nitrogen	[3]
IUPAC Name	2,5-bis(sulfanyl)terephthalic acid	[1]
InChI Key	YYGZWQNDFRCZIF-UHFFFAOYSA-N	
SMILES	Sc1c(cc(c(c1)C(=O)O)S)C(=O)O	

## Hazard Identification and Classification

Based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **2,5-Dimercaptoterephthalic acid** is classified with the following hazards.[1]

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	Category 3	H335: May cause respiratory irritation

GHS Pictogram:

 alt text

Signal Word: Warning<sup>[1]</sup>

## Safe Handling and Storage

Due to the identified hazards, strict adherence to safety protocols is mandatory when handling **2,5-Dimercaptoterephthalic acid**.

## Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is essential to minimize exposure.

Protection Type	Specification
Eye/Face Protection	Wear safety glasses with side-shields or chemical safety goggles conforming to EN166 or NIOSH-approved standards.
Skin Protection	Handle with chemical-resistant gloves (e.g., nitrile rubber). Dispose of contaminated gloves after use. Wear protective clothing to prevent skin contact.
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.

## Engineering Controls

Work should be conducted in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust or vapors. Eyewash stations and safety showers should be readily accessible.

## Storage Conditions

Store in a tightly closed container in a dry, cool, and well-ventilated place.[3] The recommended storage temperature is between 2-8°C under a nitrogen atmosphere.[3] This compound is classified as a combustible solid (Storage Class 11).

## Emergency Procedures

In the event of exposure or a spill, the following first-aid and emergency measures should be taken.

Exposure Route	First-Aid Measures
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.
Skin Contact	Wash off with soap and plenty of water. Consult a physician.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

For accidental release, avoid dust formation and ensure adequate ventilation. Sweep up the material and place it in a suitable, closed container for disposal. Do not let the product enter drains.

## Principles of Toxicological Evaluation: Experimental Protocols

While specific toxicological studies for **2,5-Dimercaptoterephthalic acid** are not publicly available, the GHS classifications are based on standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). The following are generalized descriptions of the types of studies used to determine the identified hazards.

## Acute Oral, Dermal, and Inhalation Toxicity

These studies aim to determine the short-term toxicity of a substance following administration by a specific route.

- Methodology (based on OECD Guidelines 420, 402, and 403):
  - Test Animals: Typically rodents (e.g., rats or mice).
  - Administration: A single dose of the substance is administered to the animals via the oral, dermal, or inhalation route.
  - Observation: Animals are observed for a set period (e.g., 14 days) for signs of toxicity and mortality.
  - Endpoint: The LD50 (lethal dose for 50% of the test population) or LC50 (lethal concentration for 50% of the test population) is determined. The GHS classification is then assigned based on these values.

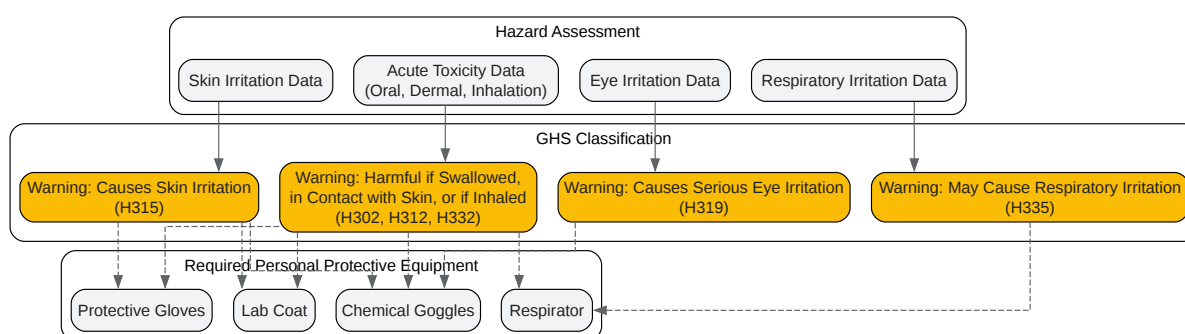
## Skin and Eye Irritation

These studies assess the potential of a substance to cause reversible or irreversible damage to the skin or eyes.

- Methodology (based on OECD Guidelines 404 and 405):
  - Test System: Historically, these tests were conducted on animals (e.g., rabbits). However, in vitro methods using reconstructed human epidermis or cornea models are now widely used.
  - Application: A small amount of the substance is applied to the skin or instilled into the eye of the test system.
  - Observation: The area of application is observed for signs of irritation, such as redness, swelling, and corrosion, over a specific period.
  - Scoring: The severity of the observed effects is scored, and the substance is classified accordingly.

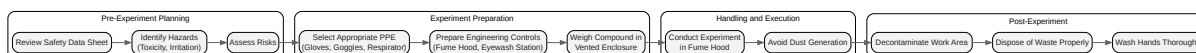
## Visualized Workflows and Relationships

To further clarify the safety and handling procedures, the following diagrams illustrate key workflows and logical relationships.



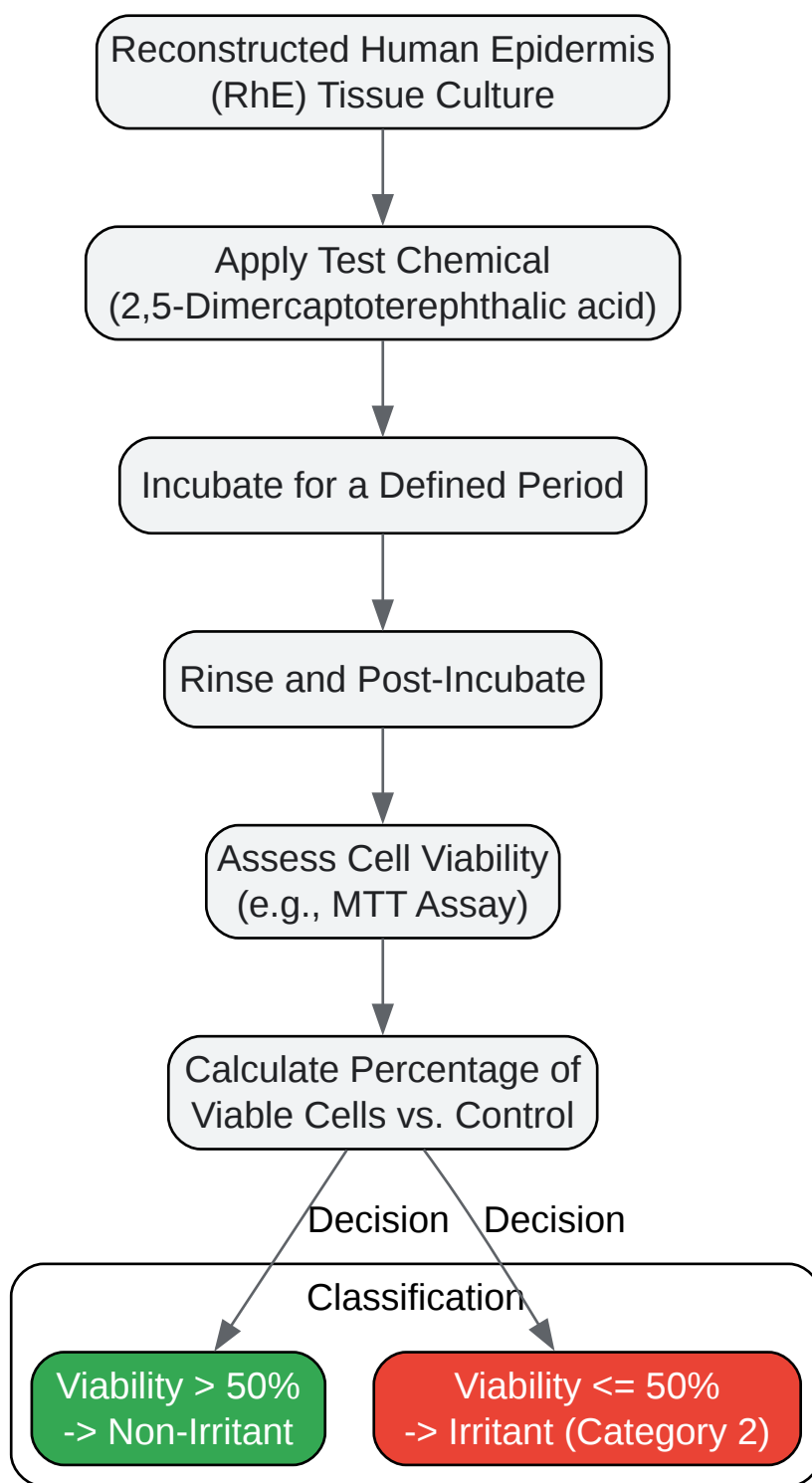
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### GHS Hazard Classification and Corresponding PPE



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### General Experimental Workflow for Safe Handling



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#### Generalized In Vitro Skin Irritation Test Protocol

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## References

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- To cite this document: BenchChem. [Health and Safety Profile of 2,5-Dimercaptoterephthalic Acid: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1580854#health-and-safety-information-for-2-5-dimercaptoterephthalic-acid]

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